Technical Monograph: 4-Chloro-3-fluorocinnamic Acid in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-Chloro-3-fluorocinnamic acid*
CAS No.:	*202982-66-9*
Cat. No.:	*B1310188*

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Executive Summary

4-Chloro-3-fluorocinnamic acid (CAS: 202982-66-9) is a disubstituted phenylpropanoid scaffold widely utilized in drug discovery as a pharmacophore building block.[1][2][3] Distinguished by its dual-halogenated "warhead" structure, it serves as a critical intermediate for synthesizing Janus Kinase (JAK) inhibitors, Trace Amine Associated Receptor (TAAR) ligands, and antimicrobial cinnamate esters. Its chemical utility stems from the orthogonal reactivity of its functional groups: the electrophilic

-unsaturated carboxylic acid tail and the halogenated aryl core, which allows for precise late-stage diversification via cross-coupling reactions.

Physicochemical Profile

The introduction of fluorine at the meta position and chlorine at the para position modulates the lipophilicity and metabolic stability of the cinnamic acid backbone, enhancing membrane permeability without compromising solubility.

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Property	Value / Description
IUPAC Name	(2E)-3-(4-Chloro-3-fluorophenyl)prop-2-enoic acid
CAS Number	202982-66-9
Molecular Formula	C H ClFO
Molecular Weight	200.59 g/mol
Physical State	White to off-white crystalline powder
Melting Point	180–220 °C (Predicted based on analogs; trans-4-Cl is 248°C, trans-4-F is 210°C)
pKa (Predicted)	4.35 ± 0.10 (Carboxylic acid)
logP (Predicted)	2.85 (Moderate Lipophilicity)
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water

Synthetic Methodologies

The most robust route for high-purity synthesis is the Knoevenagel Condensation, preferred over the Heck reaction for its atom economy and avoidance of transition metal impurities in early-stage pharmaceutical intermediates.

Protocol: Knoevenagel Condensation (Self-Validating)

Objective: Synthesis of (E)-**4-Chloro-3-fluorocinnamic acid** from 4-chloro-3-fluorobenzaldehyde.

Reagents:

- 4-Chloro-3-fluorobenzaldehyde (1.0 equiv)

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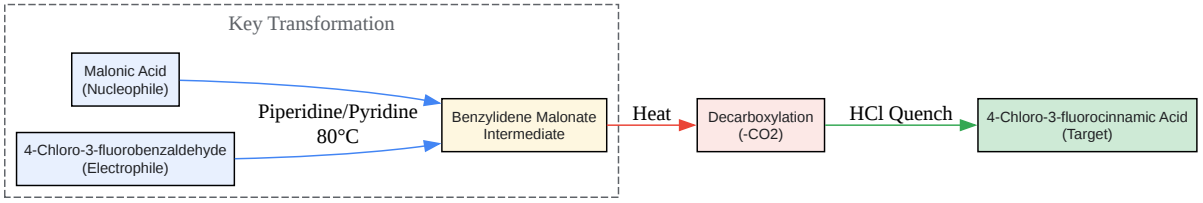
- Malonic acid (1.2 equiv)
- Pyridine (Solvent/Base, 3.0 equiv)
- Piperidine (Catalyst, 0.1 equiv)

Step-by-Step Workflow:

- Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 4-chloro-3-fluorobenzaldehyde in pyridine.
- Activation: Add malonic acid and catalytic piperidine. The piperidine forms a reactive iminium ion intermediate with the aldehyde, accelerating the nucleophilic attack of the malonate.
- Reaction: Heat the mixture to 80–100 °C for 4–6 hours. Evolution of CO

  gas indicates successful decarboxylation.
- Quench & Precipitation: Cool the reaction to 0 °C. Slowly add 6M HCl until pH < 2. The sudden acidity protonates the carboxylate, causing the product to precipitate as a white solid.
- Purification: Filter the precipitate. Wash with ice-cold water (3x) to remove pyridinium salts. Recrystallize from Ethanol/Water (9:1) to obtain the pure (E)-isomer.

Diagram 1: Synthesis Logic & Mechanism



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Caption: Stepwise conversion via base-catalyzed condensation followed by thermal decarboxylation.

Chemical Reactivity & Functionalization

This molecule possesses three distinct "handles" for chemical modification, making it a versatile scaffold.

A. The "Warhead" (Michael Acceptor)

The

-unsaturated ketone/acid motif is a classic Michael acceptor.

- Covalent Inhibition: In drug design, this alkene can form a covalent bond with a cysteine residue in a target protein's active site (e.g., kinase cysteines).
- Cyclization: Reaction with hydrazines or hydroxylamines yields pyrazolines or isoxazolines, common cores in anti-inflammatory agents.

B. The Aryl Chloride (Cross-Coupling)

The chlorine atom at the para position is activated for Palladium-catalyzed cross-coupling.

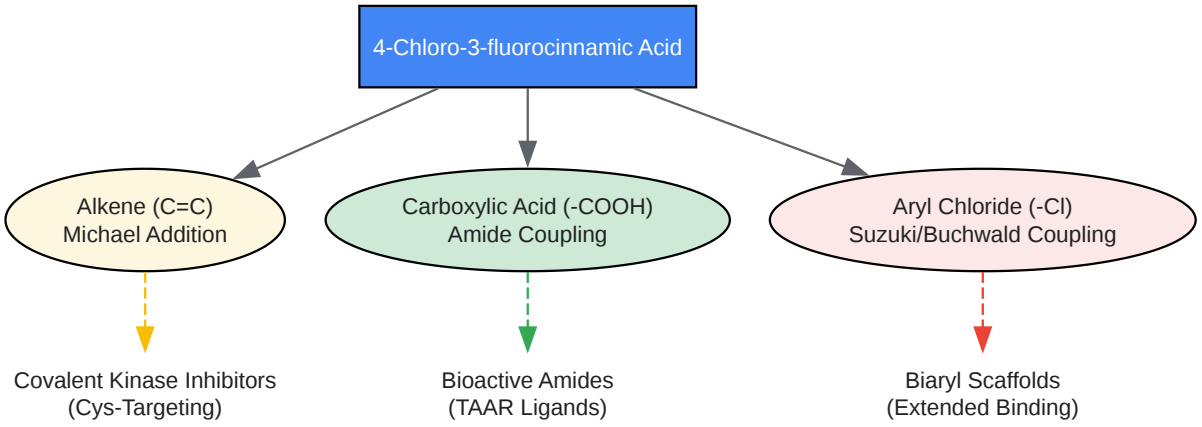
- Suzuki-Miyaura: Coupling with aryl boronic acids allows extension of the carbon skeleton.
- Buchwald-Hartwig: Amination at this position can introduce solubilizing amine groups.

C. The Carboxylic Acid (Amide Formation)

Standard coupling (EDC/HOBt or HATU) converts the acid into an amide, linking the scaffold to peptidomimetics or other pharmacophores.

Diagram 2: Reactivity Profile

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Caption: Orthogonal reactivity sites allowing parallel optimization of potency and pharmacokinetic properties.

Applications in Drug Discovery[6]

Kinase Inhibitors (JAK/STAT Pathway)

The 4-chloro-3-fluoro motif is frequently employed to optimize the potency of Janus Kinase (JAK) inhibitors. The fluorine atom provides metabolic blockade (preventing oxidation at the meta position), while the cinnamic tail mimics the electrostatic environment required for binding in the ATP-binding pocket or allosteric sites.

Antimicrobial Esters

Ester derivatives of 4-chlorocinnamic acids have demonstrated potent antifungal activity against Candida species and Staphylococcus aureus. The 3-fluoro substituent enhances lipophilicity, facilitating penetration through the fungal cell wall.

Trace Amine Associated Receptors (TAAR)

Patents indicate the use of halogenated cinnamic acids as precursors for synthesizing selective TAAR1 agonists, which are therapeutic targets for schizophrenia and depression. The acid is typically converted to an amide or reduced to a propyl-amine derivative.

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Safety & Handling (MSDS Summary)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.[4][5]
  - H335: May cause respiratory irritation.
- Precautions: Handle in a fume hood. Wear nitrile gloves and safety goggles. In case of contact, wash immediately with soap and water.

References

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